

Application Notes and Protocols: Flupentixol Dihydrochloride-Induced Apoptosis in Cancer Cells

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Compound of Interest

Compound Name: *Flupentixol Dihydrochloride*

Cat. No.: *B023768*

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Introduction

Flupentixol, a thioxanthene derivative traditionally used as an antipsychotic agent, has demonstrated potent anticancer properties by inducing apoptosis in various cancer cell lines.^{[1][2][3][4]} These application notes provide a comprehensive overview of the mechanism, key quantitative data, and detailed protocols for studying the apoptotic effects of **Flupentixol Dihydrochloride** in a research setting.

Mechanism of Action

Flupentixol Dihydrochloride induces apoptosis in cancer cells primarily through the inhibition of the Phosphatidylinositol 3-kinase (PI3K)/AKT signaling pathway.^{[1][2][3][5]} This pathway is frequently hyperactivated in various cancers and plays a crucial role in promoting cell proliferation, survival, and angiogenesis.^{[1][3]}

Flupentixol has been identified as a novel PI3K inhibitor, specifically targeting the PI3K α isoform.^{[1][4][6]} By binding to the ATP-binding pocket of PI3K α , Flupentixol inhibits its kinase activity.^{[1][2][3]} This inhibition leads to a downstream cascade of events, including:

- **Reduced AKT Phosphorylation:** Flupentixol treatment decreases the phosphorylation of AKT at key residues (T308 and S473), thereby inactivating it.^{[1][2]}

- Downregulation of Bcl-2: The inactivation of AKT leads to a reduction in the expression of the anti-apoptotic protein Bcl-2.[1][2][3] The Bcl-2 family of proteins are critical regulators of apoptosis.[7][8][9]
- Activation of Caspases: The decrease in anti-apoptotic proteins allows for the activation of the caspase cascade, a family of proteases that execute the apoptotic program.[10][11]
- PARP Cleavage: Activated caspases, such as caspase-3, cleave key cellular substrates, including Poly (ADP-ribose) polymerase (PARP), leading to the characteristic biochemical and morphological changes of apoptosis.[1][2][3]

Quantitative Data Summary

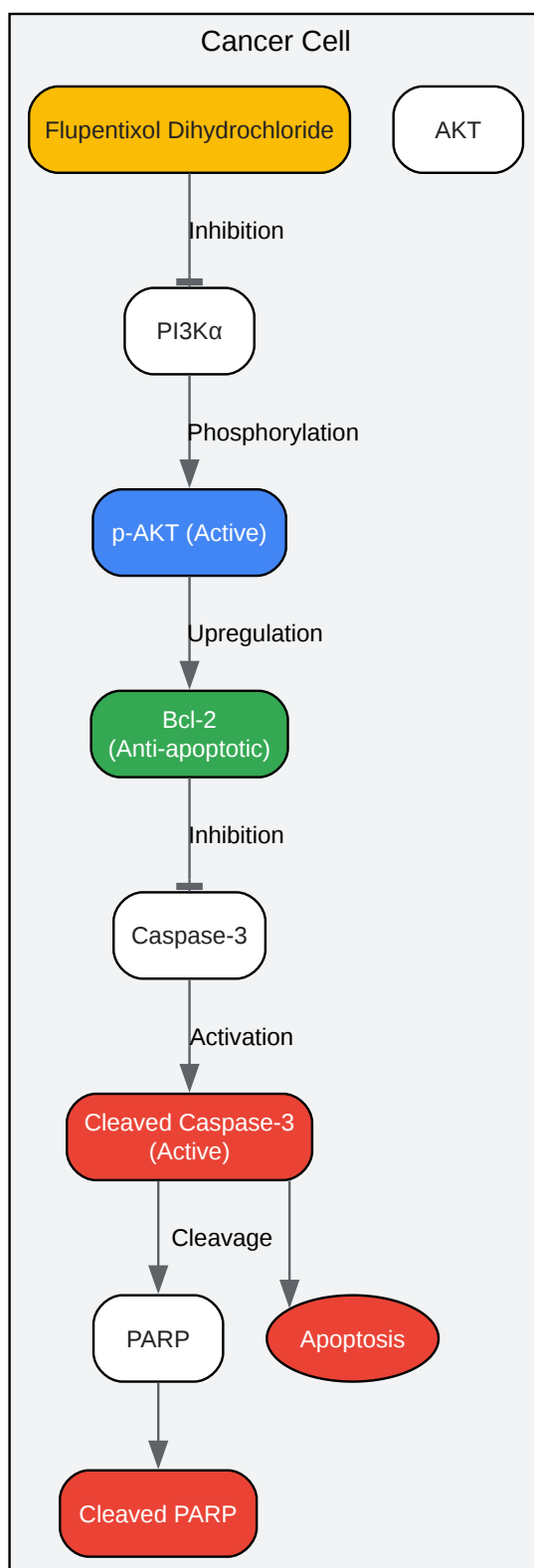
The following tables summarize the key quantitative data from studies on **Flupentixol Dihydrochloride**'s effect on cancer cells.

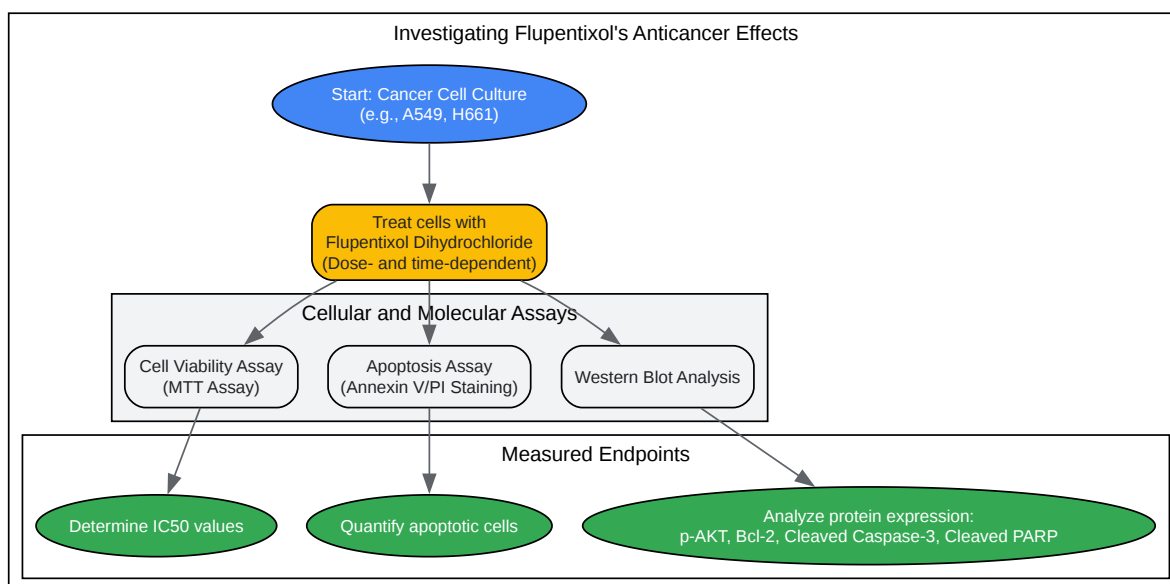
Table 1: In Vitro Efficacy of **Flupentixol Dihydrochloride**

Parameter	Cell Line	Value	Reference
PI3K α Kinase Activity IC50	Cell-free assay	127 $\pm$ 5.87 nM	[2][4][6]
Cell Viability IC50 (72h)	A549 (NSCLC)	5.708 μ M	[2][12]
H661 (NSCLC)	6.374 μ M	[2][12]	

NSCLC: Non-Small Cell Lung Cancer

Signaling Pathway Diagram





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References

- 1. The antipsychotic agent flupentixol is a new PI3K inhibitor and potential anticancer drug for lung cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The antipsychotic agent flupentixol is a new PI3K inhibitor and potential anticancer drug for lung cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

- 4. medchemexpress.com [medchemexpress.com]
- 5. researchgate.net [researchgate.net]
- 6. Flupentixol (dihydrochloride) - MedChem Express [bioscience.co.uk]
- 7. The role of BCL-2 family proteins in regulating apoptosis and cancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. BCL-2 protein family: attractive targets for cancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Targeting caspases in cancer therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Targeting apoptotic caspases in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
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